

SB 202190 solubility issues and solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SB 202190

Cat. No.: B1681491

[Get Quote](#)

Technical Support Center: SB 202190

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **SB 202190**.

Frequently Asked Questions (FAQs)

Q1: What is **SB 202190** and what is its primary mechanism of action?

A1: **SB 202190** is a potent, selective, and cell-permeable inhibitor of p38 mitogen-activated protein (MAP) kinases.^{[1][2][3]} It specifically targets the p38 α and p38 β isoforms, with IC₅₀ values of 50 nM and 100 nM, respectively.^{[1][3]} The compound functions by binding to the ATP pocket of the p38 kinase, thereby competitively inhibiting its activity.^{[2][4]} This selectivity makes it a valuable tool for studying the roles of p38 MAPK in various cellular processes, including inflammation and apoptosis.^[4]

Q2: In which solvents is **SB 202190** soluble?

A2: **SB 202190** is soluble in several organic solvents, including DMSO, ethanol, and dimethylformamide (DMF). It is, however, insoluble in water and sparingly soluble in aqueous buffers.^[5] For cell culture applications, it is recommended to first dissolve **SB 202190** in DMSO and then dilute it with the aqueous buffer of choice.

Q3: How should I store **SB 202190** powder and stock solutions?

A3: The solid powder form of **SB 202190** should be stored at -20°C, where it can be stable for up to four years.[1] Stock solutions, typically prepared in DMSO, should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to a year or -20°C for shorter periods (e.g., one month).[5] It is generally not recommended to store aqueous solutions for more than a day.

Solubility Data

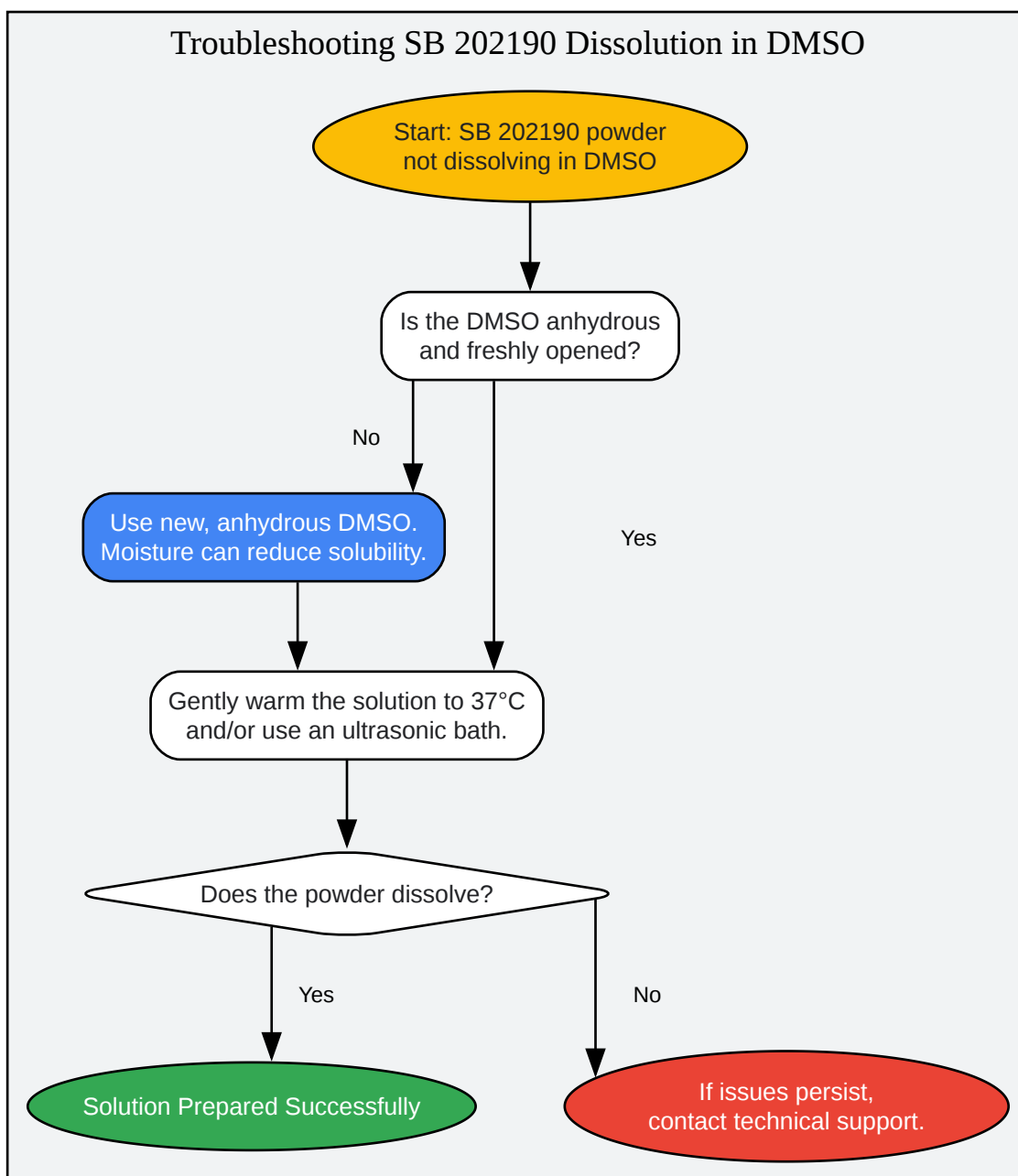
The solubility of **SB 202190** can vary slightly between suppliers due to differences in purity and formulation. The following table summarizes the reported solubility data from various sources.

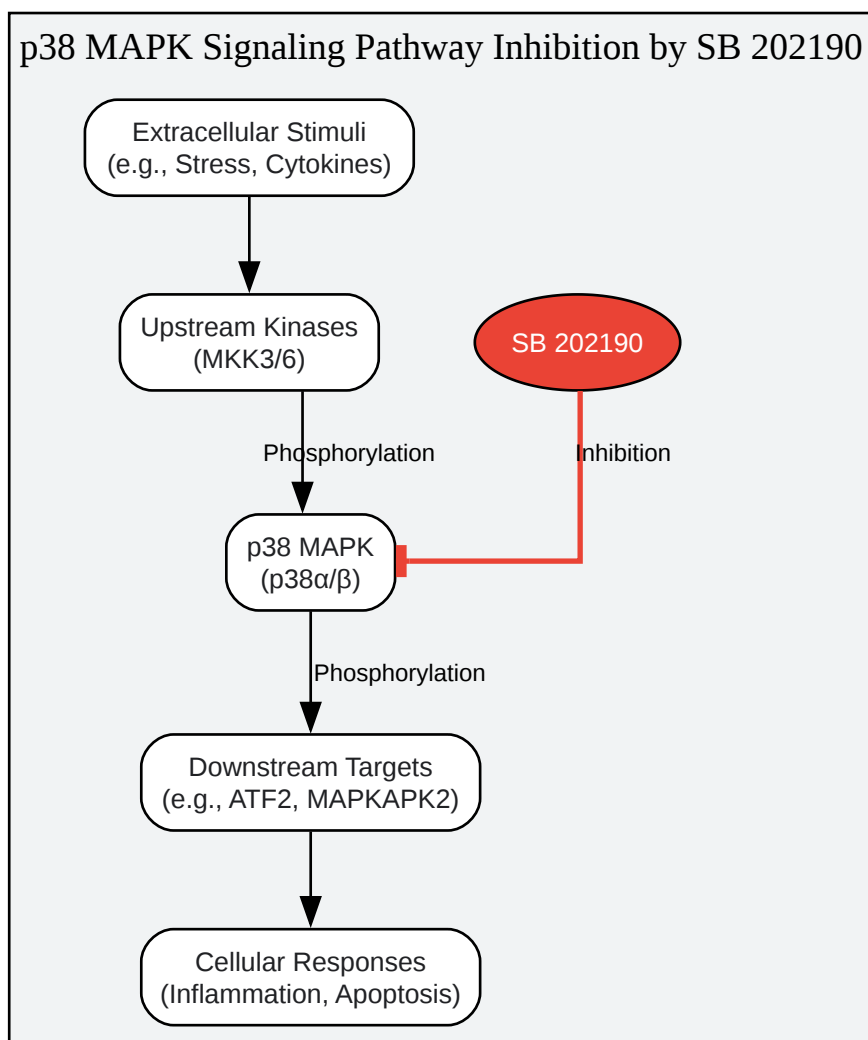
Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Source
DMSO	100	301.80	MedchemExpress[6]
DMSO	118.8	358.54	TargetMol[7]
DMSO	66	199.19	Selleck Chemicals[5]
DMSO	≥57.7	>174.14	APExBIO[4]
DMSO	50	~150	Sigma-Aldrich
DMSO	16	~48	Cayman Chemical
DMSO	10	~30	Sigma-Aldrich[8]
Ethanol	22	~66	Selleck Chemicals[5]
Ethanol	≥22.47	>67.8	APExBIO[9]
Ethanol	0.25	~0.75	Cayman Chemical
Dimethyl Formamide	10	~30	Cayman Chemical
Water	Insoluble	Insoluble	Selleck Chemicals[5]
DMSO:PBS (1:6, pH 7.2)	~0.14	~0.42	Cayman Chemical

Troubleshooting Guide

Issue: **SB 202190** powder is not dissolving in DMSO.

This is a common issue that can arise from several factors. Follow this troubleshooting workflow to address the problem.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SB 202190, cell-permeable p38 MAPK inhibitor (CAS 152121-30-7) | Abcam [[abcam.com](https://www.abcam.com)]
- 2. SB 202190 [[bio-gems.com](https://www.bio-gems.com)]
- 3. [cdn.stemcell.com](https://www.cdn.stemcell.com) [[cdn.stemcell.com](https://www.cdn.stemcell.com)]

- 4. apexbt.com [apexbt.com]
- 5. SB202190 | p38 MAPK inhibitor | Mechanism | Concentration [selleckchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. SB 202190 | FHPI | p38 MAPK inhibitor | TargetMol [targetmol.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. tpca-1.com [tpca-1.com]
- To cite this document: BenchChem. [SB 202190 solubility issues and solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681491#sb-202190-solubility-issues-and-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com